

An In-depth Technical Guide to Mordant Red 7

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	C.I. Mordant Red 7	
Cat. No.:	B606670	Get Quote

This technical guide provides a comprehensive overview of Mordant Red 7, a synthetic azo dye with significant applications in the textile industry and research. The document details its chemical properties, synthesis, and various applications, with a focus on providing actionable information for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Mordant Red 7 is characterized by its specific chemical structure and physical properties that dictate its application and handling.

Property	Value	Reference
CAS Number	3618-63-1	[1][2][3][4][5]
Molecular Formula	C20H15N4NaO5S	[2][3][5]
Molecular Weight	446.41 g/mol	[2]
Appearance	Blue-light red powder	[2][4]
Solubility	Soluble in water (yellow to brown-light red solution), slightly soluble in ethanol and acetone, insoluble in other organic solvents.	[2][4]

A variety of synonyms are used to refer to Mordant Red 7 in literature and commerce.



Synonym	Reference
C.I. 18760	[1][2]
Mordant Red B	[2]
Acid Mordant Red B	[2]
Chrome Fast Red BS	[2]
Chrome Red B	[2]
Eriochrom Red B	[2][3]
NSC 47717	[1]

Synthesis of Mordant Red 7

The synthesis of Mordant Red 7 is a two-step process involving diazotization followed by an azo coupling reaction.[2][4]

Materials:

- 4-Amino-3-hydroxynaphthalene-1-sulfonic acid
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one
- Sodium carbonate (Na₂CO₃) or Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization:
 - Dissolve 4-Amino-3-hydroxynaphthalene-1-sulfonic acid in a dilute hydrochloric acid solution.



- Cool the solution to 0-5°C in an ice bath.
- Slowly add a stoichiometric amount of a cold, aqueous solution of sodium nitrite while maintaining the temperature between 0-5°C.
- Stir the mixture for a period to ensure the completion of the diazotization reaction, forming the diazonium salt.

Azo Coupling:

- Prepare a solution of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one in a weakly alkaline medium (pH 8-9), achieved by adding sodium carbonate or sodium hydroxide.[1]
- Slowly add the previously prepared cold diazonium salt solution to the pyrazolone solution.
- Maintain the temperature at 10-15°C and continue stirring for 2-4 hours to facilitate the coupling reaction.[1]
- The resulting Mordant Red 7 dye will precipitate out of the solution.
- Filter the precipitate, wash it with water to remove any unreacted starting materials and salts, and then dry it.

Caption: Synthesis pathway of Mordant Red 7.

Applications

Mordant Red 7 is primarily used in the textile industry for dyeing various natural and synthetic fibers. Its ability to form stable complexes with metal ions (mordants) enhances its colorfastness.

- Textile Dyeing: It is extensively used for dyeing wool, silk, and polyamide fibers, as well as their blends.[2][6] It can also be directly printed onto wool and silk fabrics.[2][4]
- Other Industrial Applications: Mordant Red 7 is also utilized in the coloring of aluminum, leather, and fur.[6]



 Biological Research: This compound has found use as a staining agent for the visualization of cells and tissues in biological research.[1]

Interaction with Cationic Ligands

The interaction of the anionic Mordant Red 7 dye with cationic ligands is crucial for understanding its binding mechanisms, which is relevant for applications in areas like drug delivery. A study investigated its interaction with ethanol amine and tallow amine in an acidic aqueous solution using UV-VIS absorption spectroscopy.[7]

Materials:

- Mordant Red 7
- · Ethanol amine
- Tallow amine
- Acidic aqueous solution
- UV-VIS Spectrophotometer

Procedure:

- Prepare a stock solution of Mordant Red 7 in the acidic aqueous solution.
- Prepare separate stock solutions of ethanol amine and tallow amine.
- To a constant concentration of the Mordant Red 7 solution, titrate with increasing concentrations of the cationic ligand (either ethanol amine or tallow amine).
- After each addition of the ligand, record the UV-VIS absorption spectrum of the solution.
- Analyze the changes in the maximum absorbance and the emergence of any new absorption bands to study the interaction.
- Utilize the Benesi-Hildebrand equation to determine the binding constant (Kc) for the complex formation.



 Calculate the standard free energy change (ΔG_°) for the complexation process from the binding constant.

Results of the Study: The study found that Mordant Red 7 interacts strongly with both cationic ligands, leading to a decrease in the maximum absorbance of the dye and the appearance of a new absorption band, suggesting the formation of dye aggregates.[7] The binding constants indicated a significantly stronger interaction with tallow amine.[7]

Ligand	Binding Constant (Kc) (mol ⁻¹ L)	Standard Free Energy Change (ΔG∘)
Ethanol amine	1.245	Determined in the study
Tallow amine	43.05 x 10 ³	Determined in the study

The stronger binding with tallow amine is attributed to its ability to form micelles, which facilitates the binding of the dye.[7]

Caption: Interaction of Mordant Red 7 with a cationic ligand.

Safety and Handling

Mordant Red 7 is irritating to the eyes, respiratory system, and skin.[3] When handling this chemical, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] It is intended for research use only and not for human or veterinary use.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. C.I. Mordant Red 7 | 3618-63-1 | Benchchem [benchchem.com]



- 2. worlddyevariety.com [worlddyevariety.com]
- 3. chembk.com [chembk.com]
- 4. Mordant Red 7 | 3618-63-1 [chemicalbook.com]
- 5. Mordant Red 7, CasNo.3618-63-1 TAIZHOU ZHENYU BIOTECHNOLOGY CO., LTD China (Mainland) [zhenyu.lookchem.com]
- 6. China Biggest Mordant Red 7 Suppliers & Manufacturers & Factory MSDS Sheet Sinoever [dyestuffscn.com]
- 7. A Study of the Binding of Anionic Mordant Red7 in Two Different Cationic Solutions Using Absorption Spectroscopy [ideas.repec.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Mordant Red 7].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606670#mordant-red-7-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com